

Unveiling the Characteristics of Crystalline Trichloroacetamidoxime: A Technical Guide

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Compound of Interest

Compound Name: *Trichloroacetamidoxime*

Cat. No.: *B15127443*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Trichloroacetamidoxime is a halogenated amidoxime of interest in synthetic and medicinal chemistry. Despite its potential utility, a comprehensive public dossier of its specific physical and crystalline properties is notably absent from the scientific literature. This technical guide serves to consolidate the available information, provide context through analogous compounds, and present detailed experimental protocols for the full characterization of crystalline **trichloroacetamidoxime**. By offering a procedural roadmap, this document aims to facilitate further research and application of this compound in drug development and materials science.

Introduction

Amidoximes are a versatile class of organic compounds characterized by the $RC(NH_2)=NOH$ functional group. Their ability to act as N-hydroxyguanidine bioisosteres and their capacity for metal chelation have made them valuable scaffolds in medicinal chemistry and materials science. The introduction of a trichloromethyl group, as in **trichloroacetamidoxime** ($C_2H_3Cl_3N_2O$), is expected to significantly modulate the compound's electronic properties, lipophilicity, and metabolic stability, making it a compelling target for further investigation. However, to date, detailed experimental data on its crystalline form remains elusive. This guide provides a foundational understanding based on available synthesis data and the properties of structurally related molecules.

Synthesis of Trichloroacetamidoxime

The primary reported synthesis of **trichloroacetamidoxime** involves the reaction of trichloroacetonitrile with hydroxylamine hydrochloride in an aqueous medium. This method has been noted for its high efficiency.

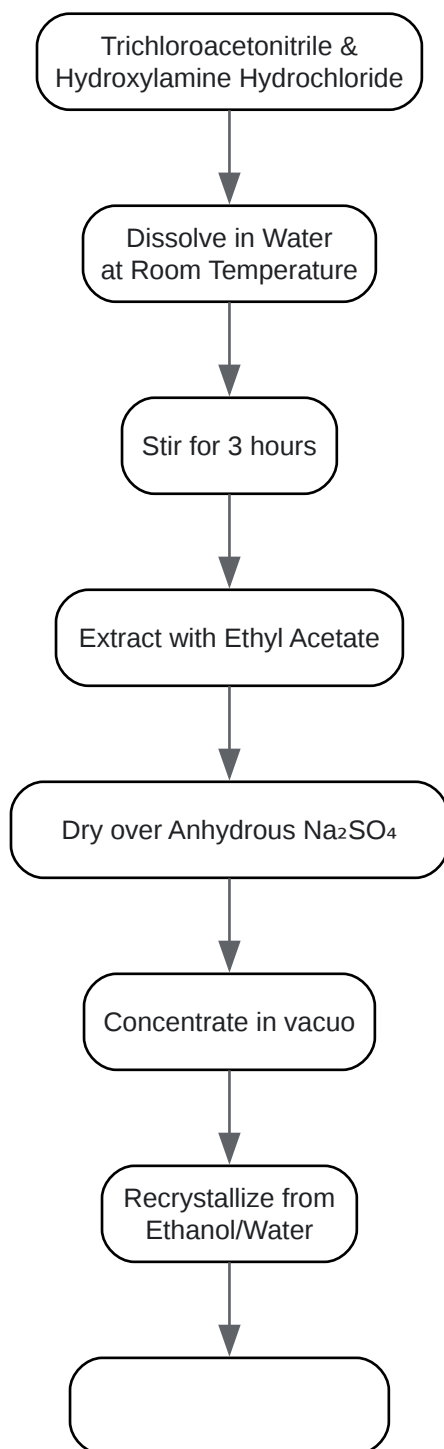
Reaction Scheme:



A reported procedure highlights a 90% yield for this reaction, which proceeds readily in water.

Experimental Protocol: Synthesis of Trichloroacetamidoxime

A generalized protocol based on the synthesis of similar amidoximes is presented below.



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Caption: General workflow for the synthesis of **trichloroacetamidoxime**.

Physical Characteristics: A Comparative Analysis

Specific, experimentally determined physical properties for crystalline **trichloroacetamidoxime** are not available in the reviewed literature. To provide a predictive context, the physical properties of two analogous compounds, trichloroacetamide and acetamidoxime, are presented below.

Property	Trichloroacetamide	Acetamidoxime	Trichloroacetamidoxime (Predicted)
CAS Number	594-65-0[1][2][3]	22059-22-9[4][5]	Not Found
Molecular Formula	C ₂ H ₂ Cl ₃ NO[1][2]	C ₂ H ₆ N ₂ O[4][5]	C ₂ H ₃ Cl ₃ N ₂ O
Molecular Weight	162.40 g/mol [2]	74.08 g/mol [4][5]	175.42 g/mol
Appearance	White crystalline powder[1][3]	White to almost white powder/crystal[5]	Expected to be a crystalline solid
Melting Point	139-143 °C[1]	138 °C[6]	Expected to be a solid with a distinct melting point
Boiling Point	238-240 °C[1][3]	Not available	Not available
Solubility	Soluble in 10 parts water and ethanol; slightly soluble in ether[1]	Soluble in polar solvents like water and ethanol[4]	Expected to have moderate solubility in polar organic solvents

Spectroscopic Characterization Protocols

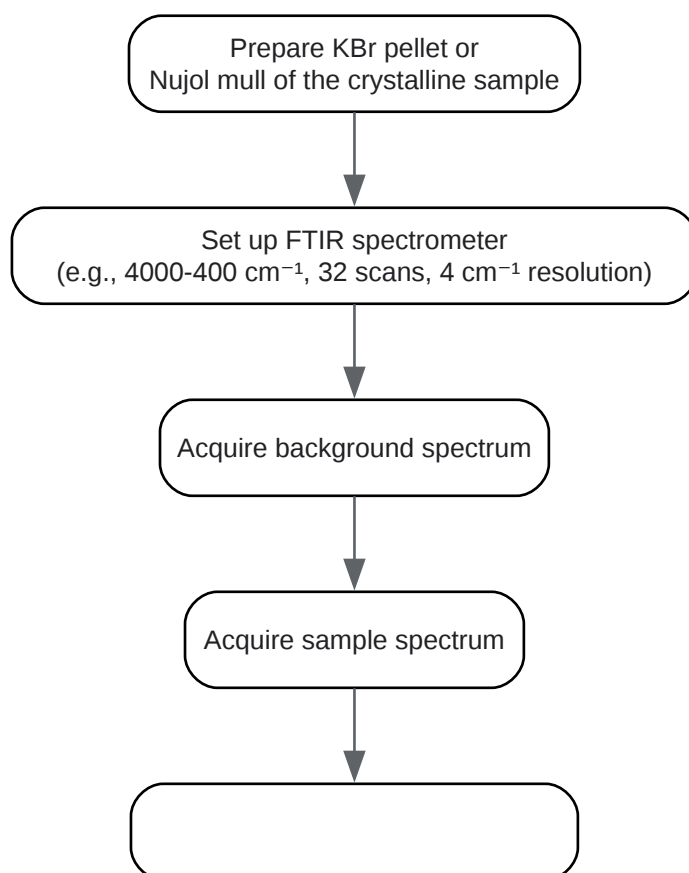
The following are generalized experimental protocols for the spectroscopic characterization of a novel crystalline compound, adaptable for **trichloroacetamidoxime**.

Infrared (IR) Spectroscopy

IR spectroscopy is crucial for identifying the functional groups present in **trichloroacetamidoxime**.

- N-H stretch: 3200-3400 cm⁻¹

- O-H stretch (oxime): 3100-3300 cm^{-1} (broad)
- C=N stretch (oxime): 1640-1690 cm^{-1}
- C-Cl stretch: 600-800 cm^{-1}



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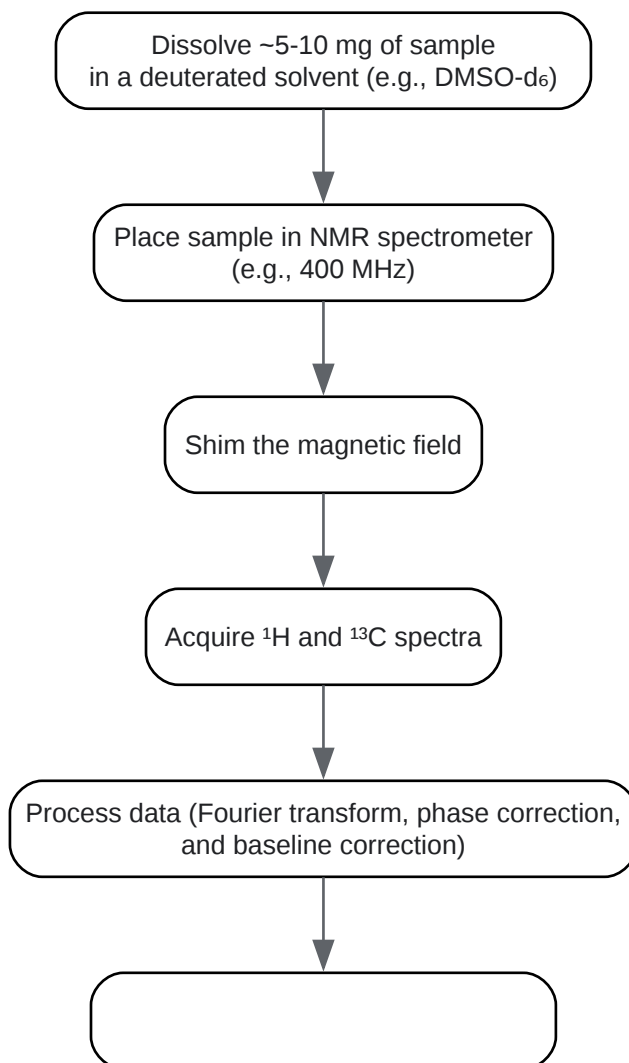
Caption: Workflow for Infrared (IR) Spectroscopy analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy will provide detailed information about the molecular structure.

- A broad singlet corresponding to the $-\text{NH}_2$ protons.
- A broad singlet for the $-\text{OH}$ proton of the oxime group.
- A signal for the C=N carbon.

- A signal for the -CCl_3 carbon.



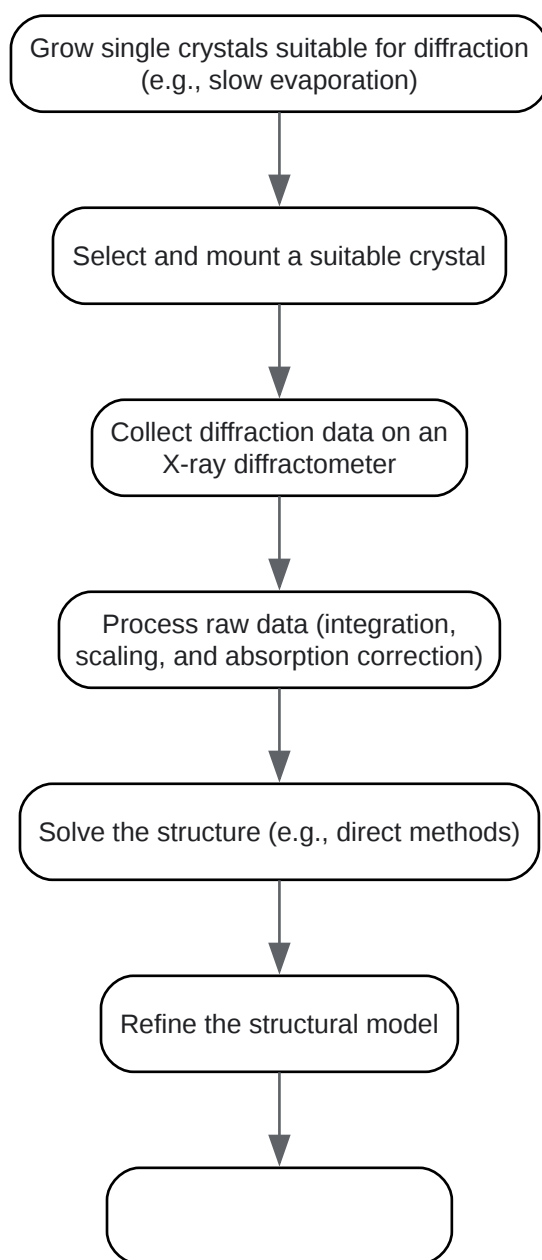
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Caption: Workflow for Nuclear Magnetic Resonance (NMR) Spectroscopy.

Crystal Structure Determination

Single-crystal X-ray diffraction is the definitive method for determining the three-dimensional structure of crystalline **trichloroacetamidoxime**.

Experimental Protocol:



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Caption: Workflow for Single-Crystal X-ray Diffraction.

Signaling Pathways and Biological Interactions

A thorough search of the existing scientific literature did not yield any information regarding the signaling pathways or specific biological interactions of **trichloroacetamidoxime**. This represents a significant knowledge gap and a promising area for future research, particularly given the biological activities of other amidoxime-containing compounds.

Conclusion

While specific experimental data for crystalline **trichloroacetamidoxime** remains to be published, this guide provides a comprehensive framework for its synthesis and characterization. By leveraging comparative data from analogous compounds and outlining detailed, adaptable experimental protocols, it is anticipated that this document will serve as a valuable resource for researchers. The elucidation of the physical and crystalline properties of **trichloroacetamidoxime** is a critical step toward unlocking its full potential in drug discovery and development.

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References

- 1. Trichloroacetamide cas no. 594-65-0 | UniVOOK Chemical [univook.com]
- 2. Trichloroacetamide | C₂H₂Cl₃NO | CID 61144 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2,2,2-Trichloroacetamide | 594-65-0 [chemicalbook.com]
- 4. Buy Acetamidoxime (EVT-336842) | 22059-22-9 [evitachem.com]
- 5. cymitquimica.com [cymitquimica.com]
- 6. Acetamidoxime 97.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
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